

Essential Safety and Handling of DA-0157 (E. coli O157:H7)

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **DA-0157**, a product containing Escherichia coli O157:H7. Adherence to these procedures is vital for ensuring laboratory safety and preventing exposure. Pathogenic E. coli strains are classified as Risk Group 2 agents, necessitating Biosafety Level 2 (BSL-2) practices and containment.[1][2][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **DA-0157** to minimize the risk of exposure and ensure personal safety.



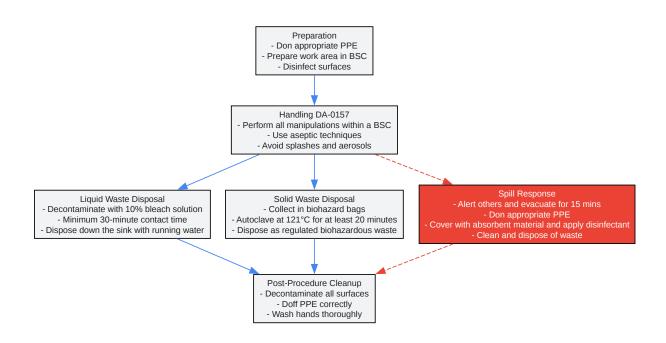
Equipment	Specification	Rationale
Hand Protection	Nitrile gloves	Provides a barrier against skin contact with the biohazardous material.[4] Must be changed when contaminated or if integrity is compromised.[4]
Body Protection	Lab coat or solid-front gown	Protects skin and personal clothing from splashes and contamination.[1]
Eye Protection	Safety glasses with side shields or goggles	Shields eyes from potential splashes or aerosols.[5]
Face Protection	Face shield (in addition to goggles)	Recommended when there is a significant risk of splashes or sprays.
Respiratory Protection	Not typically required when working in a Biological Safety Cabinet (BSC). Use a fitted N95 respirator or higher if aerosols may be generated outside of a BSC.	Protects against inhalation of infectious aerosols.

Experimental Workflow and Safety Protocols

The handling of **DA-0157** requires strict adherence to aseptic techniques and BSL-2 containment procedures to prevent contamination and exposure.

Diagram: Safe Handling and Disposal Workflow for DA-0157





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